

An In-Depth Technical Guide to Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate*

CAS No.: 67383-32-8

Cat. No.: B3021375

[Get Quote](#)

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals working with **Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate**. We will delve into its chemical identity, properties, synthesis, and critical role as a versatile building block in modern pharmaceutical research, grounding all claims in verifiable scientific literature.

Core Chemical Identity & Tautomerism

Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate is a heterocyclic compound featuring a pyrimidine core. A critical aspect of its structure is the keto-enol tautomerism. The "4-hydroxy" nomenclature represents the enol form, while the IUPAC name reflects the more stable keto form. This dynamic equilibrium is crucial in its reactivity and interactions.

The formal IUPAC name for this compound is ethyl 2-methyl-6-oxo-1H-pyrimidine-5-carboxylate^[1]. This name accurately describes the keto tautomer, which is often the predominant form. However, it is widely recognized and cataloged by its enol-form name in commercial and research databases.

Table 1: Chemical Identifiers and Properties

Identifier	Value	Source(s)
IUPAC Name	ethyl 2-methyl-6-oxo-1H-pyrimidine-5-carboxylate	[1]
Common Name	Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate	[1][2]
CAS Number	53135-24-3, 67383-32-8	[1][3]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃	[1][3]
Molecular Weight	182.18 g/mol	[1][3]
Appearance	Solid	[2]
Melting Point	191-194°C	[2]

Synonyms: This compound is known by several other names, which is important to recognize when conducting literature and database searches. These include:

- 4-HYDROXY-2-METHYL-PYRIMIDINE-5-CARBOXYLIC ACID ETHYL ESTER[2][4]
- Ethyl 2-Methyl-6-oxo-1,6-dihydropyrimidine-5-carboxylate[2]
- AURORA KA-6913[2]

Synthesis and Mechanistic Considerations

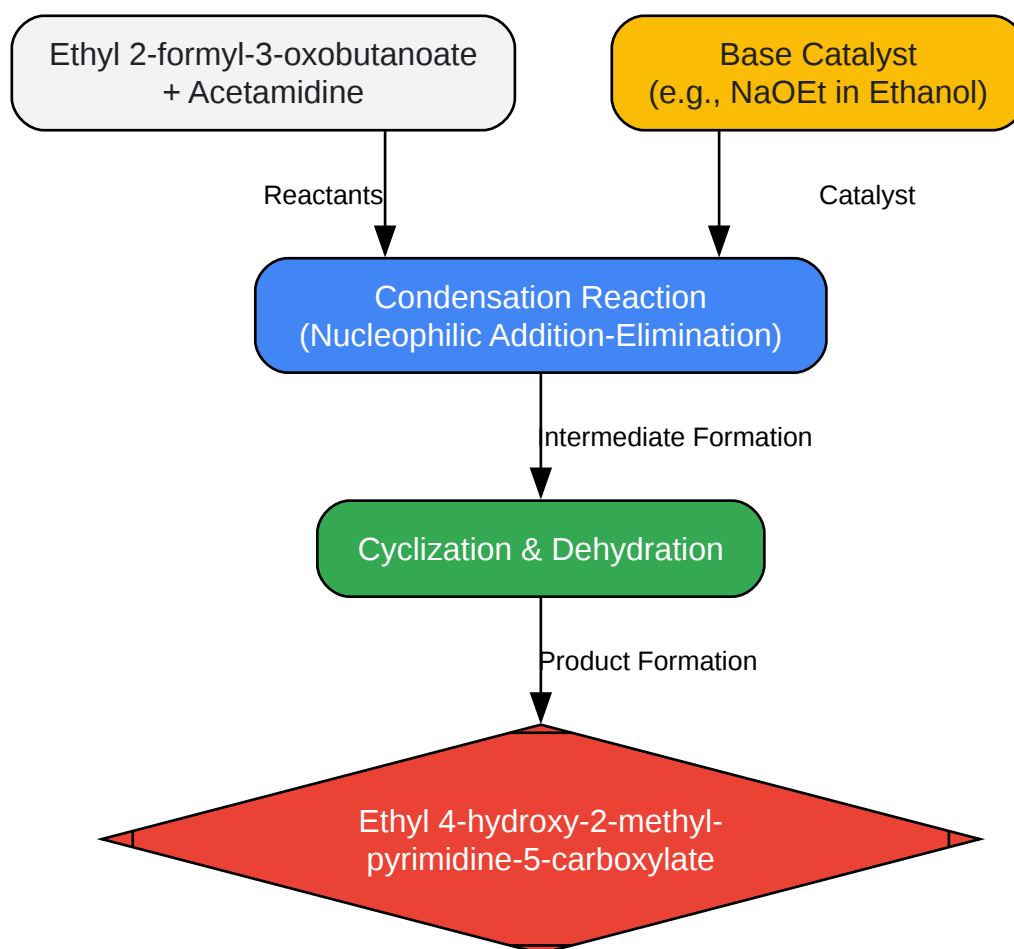
The synthesis of substituted pyrimidines is a cornerstone of heterocyclic chemistry, often involving the condensation of a β -ketoester equivalent with an amidine.[5] This general strategy provides a reliable pathway to the pyrimidine core.

A common and effective method for synthesizing the title compound involves the reaction of ethyl 2-formyl-3-oxobutanoate (a β -dicarbonyl compound) with acetamidine.

Causality in Synthesis:

- **Base Catalyst:** The reaction is typically mediated by a base, such as sodium ethoxide. The base serves to deprotonate the starting materials, facilitating the nucleophilic attack and subsequent cyclization.
- **Condensation:** The core of the reaction is a condensation process. The acetamidine provides the N-C-N fragment that forms one side of the pyrimidine ring, while the dicarbonyl compound provides the remaining atoms.
- **Dehydration:** The final step of the cyclization involves the elimination of water to form the stable aromatic pyrimidine ring.

Below is a generalized workflow for this synthetic approach.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of the target pyrimidine.

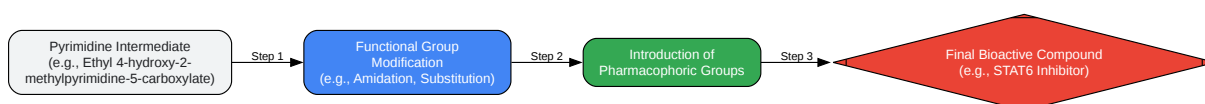
Applications in Drug Discovery and Medicinal Chemistry

Pyrimidine derivatives are foundational scaffolds in medicinal chemistry, appearing in numerous approved drugs and clinical candidates.[6] Their prevalence is due to their ability to mimic biological purines, engage in hydrogen bonding as both donors and acceptors, and serve as a rigid core for orienting pharmacophoric groups.

Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate is a valuable intermediate because its functional groups—the ester and the hydroxyl/keto group—allow for diverse chemical modifications. This versatility makes it a key starting material for more complex molecules, including kinase inhibitors and other targeted therapies.

For instance, pyrimidine cores are central to the structure of STAT6 (Signal Transducer and Activator of Transcription 6) inhibitors, which are investigated as potential treatments for allergic and inflammatory diseases like asthma.[7] A study by Nagashima et al. described the synthesis of a series of 2-[[2-(4-hydroxyphenyl)ethyl]amino]pyrimidine-5-carboxamide derivatives as potent STAT6 inhibitors.[7] While not a direct synthesis from the title compound, this research highlights the therapeutic importance of the substituted pyrimidine scaffold.

The diagram below illustrates the logical progression from a simple pyrimidine building block to a complex, biologically active inhibitor.



[Click to download full resolution via product page](#)

Caption: Role of a pyrimidine intermediate in drug discovery workflow.

Experimental Protocol: Representative Synthesis

The following protocol is a representative procedure for the synthesis of a related dihydropyrimidine structure, known as the Biginelli reaction, which shares mechanistic principles with the synthesis of the title compound.[8]

Objective: To synthesize a functionalized pyrimidine derivative via a one-pot, three-component reaction.

Materials:

- Ethyl acetoacetate (1 equivalent)
- A substituted benzaldehyde (1 equivalent)
- Urea or Thiourea (1.5 equivalents)
- Ethanol (as solvent)
- Catalytic amount of a strong acid (e.g., HCl)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine the aldehyde (1 eq.), ethyl acetoacetate (1 eq.), and urea (1.5 eq.) in ethanol.
- Catalysis: Add a few drops of concentrated hydrochloric acid to the mixture to catalyze the reaction.
 - Scientific Rationale: The acid protonates the carbonyl oxygen of the aldehyde, making it more electrophilic and susceptible to nucleophilic attack by urea.
- Reflux: Heat the reaction mixture to reflux. The reaction time can vary from 2 to 12 hours, depending on the specific substrates. Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Self-Validation: The disappearance of starting materials and the appearance of a new, more polar spot on the TLC plate indicates product formation.

- Isolation: After the reaction is complete (as determined by TLC), cool the mixture to room temperature and then place it in an ice bath to facilitate precipitation of the product.
- Purification: Collect the solid product by vacuum filtration. Wash the crude product with cold ethanol to remove unreacted starting materials.
- Recrystallization: For higher purity, recrystallize the solid product from a suitable solvent, such as ethanol or an ethanol/water mixture.
- Characterization: Dry the purified product and characterize it using standard analytical techniques (^1H NMR, ^{13}C NMR, Mass Spectrometry, and Melting Point) to confirm its identity and purity.

Safety and Handling

According to GHS classifications, **Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate** is considered a warning-level hazard.^[1]

- Hazards: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).^[1]
- Precautions: Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.^[2] Handle in a well-ventilated area or a chemical fume hood.^[2] Avoid breathing dust.^[2]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 293750, **Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate**. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 5063336, Ethyl 4-hydroxy-2-(trifluoromethyl)pyrimidine-5-carboxylate. Retrieved from [\[Link\]](#)
- Jagwani, D., & Joshi, P. (2014). A GREENER CHEMISTRY APPROACH FOR SYNTHESIS OF 4-(4-HYDROXYPHENYL)-6-METHYL-2-OXO-1,2,3,4 TETRAHYDOPYRIMIDINE-5-

CARBOXYLIC ACID ETHYL ESTER. INTERNATIONAL JOURNAL OF PHARMACEUTICAL SCIENCES AND RESEARCH, 5(12), 5548-5555. Retrieved from [[Link](#)]

- Ye, M. et al. (2008). Ethyl 4-(hydroxymethyl)-6-methylnicotinate. Acta Crystallographica Section E: Structure Reports Online, 64(Pt 5), o883. Retrieved from [[Link](#)]
- PubChemLite (n.d.). **Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate**. Retrieved from [[Link](#)]
- ResearchGate (n.d.). Synthesis and properties of ethyl 1-R-4-hydroxy-6-methyl-2-oxo-dihydropyridine-5-carboxylates. Retrieved from [[Link](#)]
- Nagashima, S. et al. (2007). Synthesis and evaluation of 2-{{2-(4-hydroxyphenyl)-ethyl}amino}pyrimidine-5-carboxamide derivatives as novel STAT6 inhibitors. Bioorganic & Medicinal Chemistry, 15(2), 1044-1055. Retrieved from [[Link](#)]
- Google Patents (n.d.). Process for preparing 4-hydroxypyrimidine.
- Nayak, S. K. et al. (2008). Ethyl 4-(4-hydroxyphenyl)-6-methyl-2-oxo-1,2,3,4-tetrahydropyrimidine-5-carboxylate monohydrate. Acta Crystallographica Section E: Structure Reports Online, 64(Pt 1), o171. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate | C₈H₁₀N₂O₃ | CID 293750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ecchemi.com [ecchemi.com]
- 3. scbt.com [scbt.com]
- 4. 4-HYDROXY-2-METHYL-PYRIMIDINE-5-CARBOXYLIC ACID ETHYL ESTER | 53135-24-3 [chemicalbook.com]

- [5. EP0326389B1 - Process for preparing 4-hydroxypyrimidine - Google Patents \[patents.google.com\]](#)
- [6. ijpsr.com \[ijpsr.com\]](#)
- [7. Synthesis and evaluation of 2-\[\[2-\(4-hydroxyphenyl\)-ethyl\]amino}pyrimidine-5-carboxamide derivatives as novel STAT6 inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Ethyl 4-\(4-hydroxyphenyl\)-6-methyl-2-oxo-1,2,3,4-tetrahydropyrimidine-5-carboxylate monohydrate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to Ethyl 4-hydroxy-2-methylpyrimidine-5-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3021375/docs#an-in-depth-technical-guide-to-ethyl-4-hydroxy-2-methylpyrimidine-5-carboxylate\]](https://www.benchchem.com/product/b3021375/docs#an-in-depth-technical-guide-to-ethyl-4-hydroxy-2-methylpyrimidine-5-carboxylate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check